

# Application Notes and Protocols: Preparation of Pimethixene Maleate Stock Solution in DMSO

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## Compound of Interest

Compound Name: Pimethixene Maleate

Cat. No.: B1207551

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### Introduction:

**Pimethixene Maleate** is a versatile thioxanthene derivative recognized for its potent antihistaminic, antiserotonergic, and anticholinergic properties.[1][2][3] It functions as a multi-target antagonist, exhibiting high affinity for a broad range of monoamine receptors.[4] Its activity includes antagonism of serotonin (5-HT) receptors (specifically 5-HT1A, 5-HT2A, 5-HT2B, and 5-HT2C), histamine H1 receptors, dopamine receptors (D2, D4), and muscarinic acetylcholine receptors (M1, M2).[2] This wide-ranging activity makes it a compound of significant interest in research related to allergies, respiratory conditions, and neuronal signaling pathways.

Due to its hydrophobic nature, **Pimethixene Maleate** is insoluble in water but shows good solubility in dimethyl sulfoxide (DMSO). Proper preparation of a concentrated stock solution in DMSO is a critical first step for ensuring accuracy and reproducibility in various in vitro and in vivo experimental settings.

This document provides a detailed protocol for the preparation, storage, and handling of **Pimethixene Maleate** stock solutions using DMSO as the solvent.

## Physicochemical and Solubility Data

The following table summarizes the key quantitative data for **Pimethixene Maleate**.

Property	Value	Citations
Molecular Formula	C <sub>23</sub> H <sub>23</sub> NO <sub>4</sub> S	
Molecular Weight	409.50 g/mol	
Appearance	White to off-white solid	
Solubility in DMSO	82 mg/mL to 100 mg/mL	
(approx. 200 mM to 244 mM)		
Solubility in Water	Insoluble	
Solubility in Ethanol	~7 mg/mL	

## Experimental Protocol: Preparation of a 100 mM Stock Solution

This protocol describes the preparation of a 100 mM **Pimethixene Maleate** stock solution in DMSO. The concentration can be adjusted based on experimental needs and the specific solubility limit provided by the supplier.

Materials:

- **Pimethixene Maleate** powder (CAS: 13187-06-9)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

#### Procedure:

- Pre-analysis and Calculation:
  - Important: Before opening, bring the **Pimethixene Maleate** container to room temperature to prevent moisture condensation.
  - Calculate the required mass of **Pimethixene Maleate** using the following formula:
    - $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$
    - Example for 1 mL of a 100 mM (0.1 M) stock:
      - $\text{Mass (mg)} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 409.5 \text{ g/mol} \times 1000 = 40.95 \text{ mg}$
- Weighing:
  - Tare the analytical balance with a sterile microcentrifuge tube.
  - Carefully weigh the calculated amount of **Pimethixene Maleate** powder (e.g., 40.95 mg) and add it directly into the tube.
- Dissolution:
  - Add the calculated volume of fresh, anhydrous DMSO to the tube containing the powder (e.g., 1 mL for a 100 mM solution). It is crucial to use newly opened DMSO, as hygroscopic (moisture-absorbed) DMSO can significantly decrease the solubility of the compound.
  - Tightly cap the tube.
  - Vortex the solution vigorously for 1-2 minutes until the powder is completely dissolved. A clear solution should be obtained.
  - If dissolution is slow, gentle warming in a 37°C water bath or brief sonication can be applied to facilitate the process.

- Aliquoting and Storage:
  - Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile, light-protected (amber) tubes.
  - Clearly label each aliquot with the compound name, concentration, date, and solvent.
  - Aliquoting is critical to prevent degradation from repeated freeze-thaw cycles.

#### Storage and Stability:

Proper storage is essential to maintain the integrity of the stock solution.

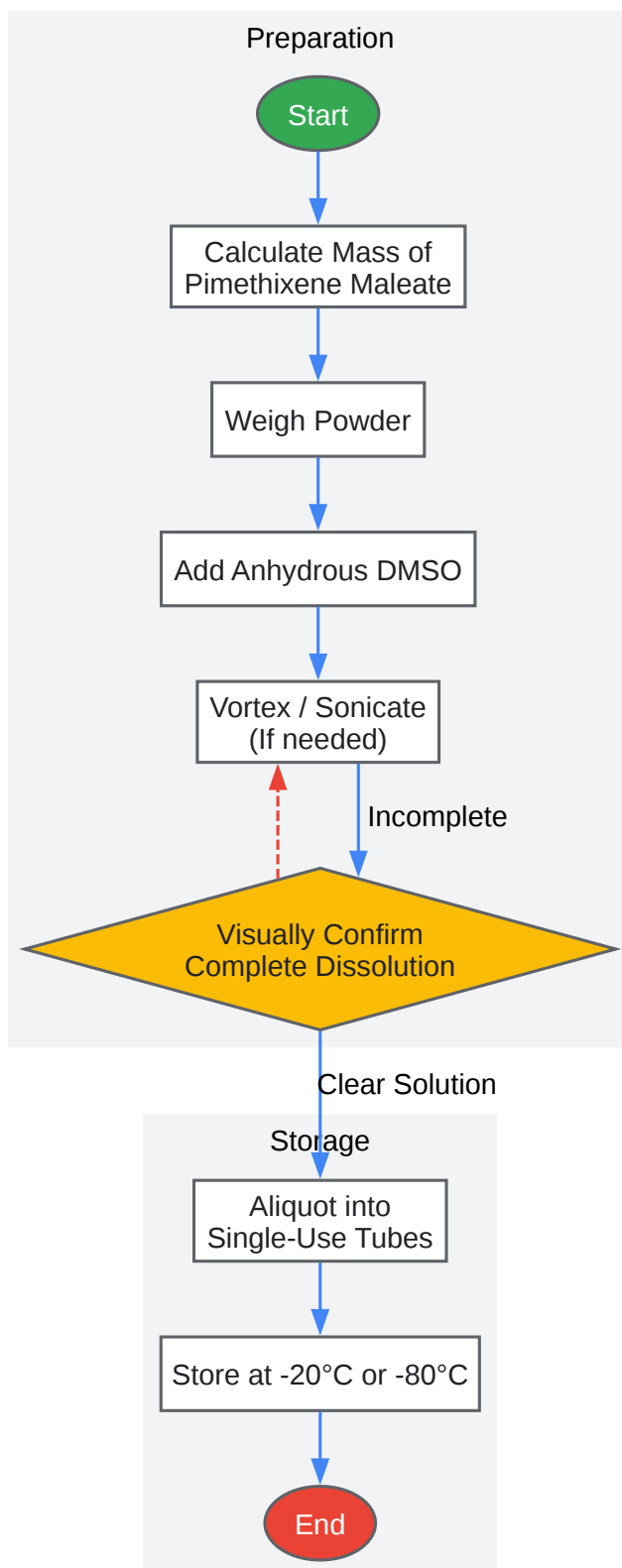
Storage Temperature	Recommended Duration	Citations
-20°C	Up to 1 month	
-80°C	Up to 1 year	

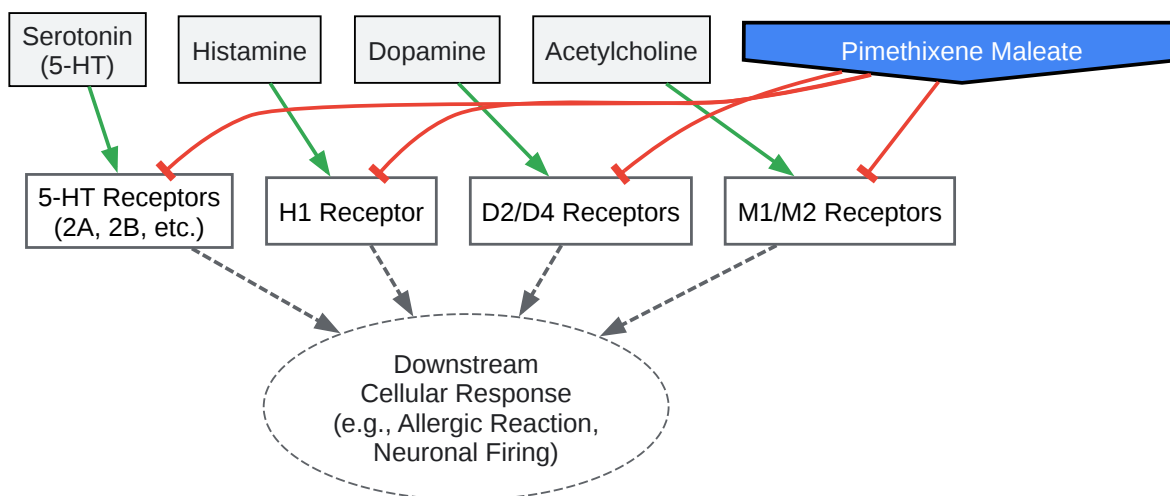
Note: Always store solutions sealed and protected from moisture. For in vivo experiments, it is often recommended to prepare fresh working solutions from the stock on the day of use.

## Visualizations

### Experimental Workflow Diagram

The following diagram illustrates the logical flow of the stock solution preparation protocol.





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